

Thermodynamic Properties of Ytterbium (III) Chloride: A Technical Guide

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Compound of Interest

Compound Name: ytterbium;chloride

CAS No.: 13943-41-4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic data for ytterbium (III) chloride (YbCl_3). It is intended to be a valuable resource for researchers and professionals in various fields, including chemistry, materials science, and drug development, who require accurate and detailed information on the thermodynamic properties of this compound. This document summarizes key quantitative data, outlines detailed experimental methodologies for their determination, and presents a workflow for one of its biological applications.

Core Thermodynamic Data

The thermodynamic properties of ytterbium (III) chloride are crucial for understanding its stability, reactivity, and behavior in different environments. The following tables summarize the key thermodynamic data for YbCl_3 in its solid, liquid, and gaseous phases.

Table 1: Standard Thermodynamic Properties of YbCl_3 (solid) at 298.15 K

Property	Symbol	Value	Units
Standard Enthalpy of Formation	$\Delta_f H^\circ$	-959.5 ± 3.0 [1]	kJ/mol
Standard Molar Entropy	S°	163.5[1]	J/(mol·K)
Heat Capacity	c_p	101.4[1]	J/(mol·K)

Table 2: Phase Change Thermodynamic Data for YbCl₃

Property	Symbol	Value	Units
Standard Enthalpy of Fusion	$\Delta_{fus} H^\circ$	58.1 ± 11.6 [1]	kJ/mol
Standard Entropy of Fusion	$\Delta_{fus} S^\circ$	50.3 ± 10.1 [1]	J/(mol·K)
Standard Enthalpy of Atomization	$\Delta_{at} H^\circ$	1166.5 ± 4.3 [1]	kJ/mol

Table 3: Thermodynamic Properties of YbCl₃ in Liquid and Gaseous Phases

Phase	Property	Symbol	Value	Units
Liquid	Standard Enthalpy of Formation	$\Delta_f H^\circ$	-212.8 [1]	kJ/mol
Gas	Standard Enthalpy of Formation	$\Delta_f H^\circ$	-651.1 ± 5.0 [1]	kJ/mol

Experimental Protocols for Thermodynamic Data Determination

The accurate determination of the thermodynamic properties of ytterbium (III) chloride relies on precise experimental techniques. This section details the methodologies for key experiments.

Solution Calorimetry for Enthalpy of Formation

The standard enthalpy of formation of YbCl_3 is determined by solution calorimetry, which involves measuring the heat changes during the dissolution of the substance in a suitable solvent.

Methodology:

- **Calorimeter Calibration:** The calorimeter is calibrated by a standard reaction with a known enthalpy change, typically the dissolution of potassium chloride (KCl) in water.
- **Sample Preparation:** A precisely weighed sample of high-purity ytterbium metal is dissolved in a specific concentration of hydrochloric acid (e.g., 4.360 molal HCl) within the calorimeter. The heat of this reaction is measured.^[1]
- **Second Reaction:** In a separate experiment, a precisely weighed sample of anhydrous ytterbium (III) chloride is dissolved in the same hydrochloric acid solution, and the heat of this reaction is measured.^[1]
- **Hess's Law Calculation:** The standard enthalpy of formation of YbCl_3 is then calculated using Hess's Law, combining the heats of reaction from the dissolution of ytterbium metal and ytterbium chloride with the known standard enthalpy of formation of hydrochloric acid.

Knudsen Effusion Mass Spectrometry for Vapor Pressure and Enthalpy of Sublimation

Knudsen effusion mass spectrometry (KEMS) is a high-temperature technique used to study the vaporization of low-volatility materials and to determine their vapor pressures and sublimation enthalpies.

Methodology:

- **Sample Loading:** A small amount of solid YbCl_3 is placed in a Knudsen cell, which is a small, thermally stable container with a small orifice.

- **High Vacuum and Heating:** The Knudsen cell is placed in a high-vacuum chamber and heated to a precisely controlled temperature. This causes the YbCl_3 to sublime, creating a vapor in equilibrium with the solid phase.
- **Molecular Beam Formation:** A molecular beam of the gaseous species effuses through the orifice of the Knudsen cell.
- **Mass Spectrometry:** The molecular beam is directed into the ion source of a mass spectrometer, where the gaseous species are ionized and then detected. This allows for the identification and quantification of the different species in the vapor phase, such as monomeric (YbCl_3) and dimeric (Yb_2Cl_6) molecules.^{[2][3]}
- **Data Analysis:** The ion intensities are used to calculate the partial pressures of the vapor species at different temperatures. The enthalpy of sublimation is then determined from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation.

Differential Scanning Calorimetry for Heat Capacity

Differential scanning calorimetry (DSC) is used to measure the heat capacity of a substance as a function of temperature.

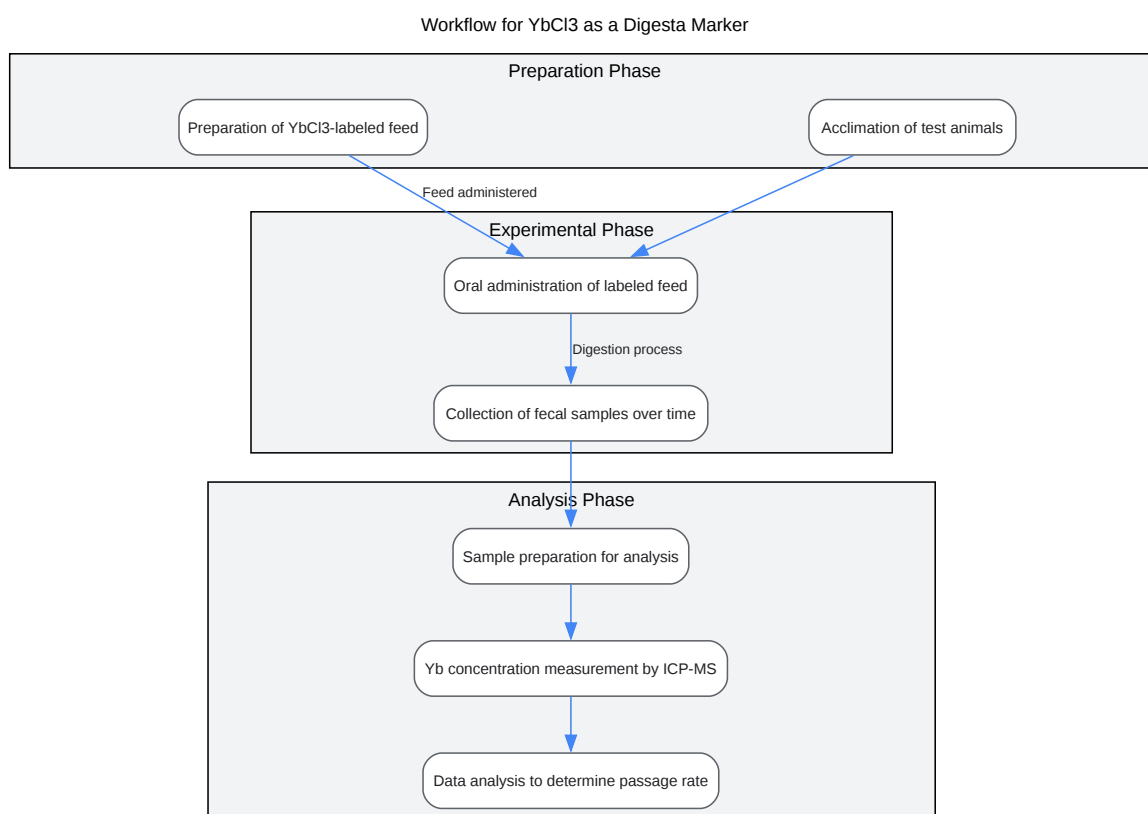
Methodology:

- **Sample and Reference Preparation:** A small, accurately weighed sample of YbCl_3 is placed in a sample pan, and an empty pan is used as a reference.
- **Heating Program:** The sample and reference are subjected to a controlled temperature program (e.g., heating at a constant rate) in the DSC instrument.
- **Heat Flow Measurement:** The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature. This difference is directly proportional to the heat capacity of the sample.
- **Calibration:** The instrument is calibrated using a standard material with a known heat capacity, such as sapphire.

- Data Analysis: The heat capacity of YbCl_3 is calculated from the measured heat flow, the heating rate, and the sample mass.

Visualization of an Experimental Workflow

Ytterbium (III) chloride is utilized in various biological and drug development contexts, including as a non-absorbable marker in animal digestion studies. The following diagram illustrates the workflow of such an experiment.



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Caption: Workflow of using YbCl_3 as a tracer in animal digestion studies.

This in-depth technical guide provides a solid foundation for understanding and utilizing the thermodynamic data of ytterbium (III) chloride in research and development. The detailed

experimental protocols and the visualized workflow offer practical insights for professionals in the field.

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